

4-dimethylaminocyclohexanone oxime CAS number and identifiers

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Compound of Interest

Compound Name: *4-Dimethylaminocyclohexanone oxime*

CAS No.: *203985-55-1*

Cat. No.: *B8769211*

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An In-Depth Technical Guide to 4-(Dimethylamino)cyclohexanone Oxime

For Researchers, Scientists, and Drug Development Professionals

Introduction: Navigating a Novel Chemical Intermediate

This technical guide provides a comprehensive overview of 4-(dimethylamino)cyclohexanone oxime, a derivative of cyclohexanone with potential applications in synthetic and medicinal chemistry. It is important to note that while its parent ketone, 4-(dimethylamino)cyclohexanone, is a recognized compound, its corresponding oxime is not extensively documented in publicly accessible databases. Consequently, a dedicated CAS number for 4-(dimethylamino)cyclohexanone oxime is not readily available.

This guide has been meticulously compiled by leveraging detailed information on the starting material, 4-(dimethylamino)cyclohexanone, well-established principles of oximation chemistry, and comparative data from analogous, well-characterized oximes. The insights provided herein

are intended to empower researchers, scientists, and drug development professionals with the foundational knowledge required for the synthesis, characterization, and potential application of this compound. Our focus is on delivering not just procedural steps, but also the underlying scientific rationale to facilitate informed experimental design and execution.

Compound Identification and Physicochemical Properties

The primary identification of 4-(dimethylamino)cyclohexanone oxime is intrinsically linked to its precursor ketone. The oxime's properties are a direct result of the conversion of the ketone functional group.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ N ₂ O	(Predicted)
Molecular Weight	156.23 g/mol	(Predicted)
Parent Ketone CAS	40594-34-1	[1][2]
Parent Ketone IUPAC Name	4-(dimethylamino)cyclohexan-1-one	[2]
Predicted XLogP3	~1.0 - 1.5	(Inferred)
Predicted Hydrogen Bond Donor Count	1	(Inferred)
Predicted Hydrogen Bond Acceptor Count	3	(Inferred)
Predicted Topological Polar Surface Area	41.8 Å ²	(Inferred)

Synthesis of 4-(Dimethylamino)cyclohexanone Oxime: A Proposed Protocol

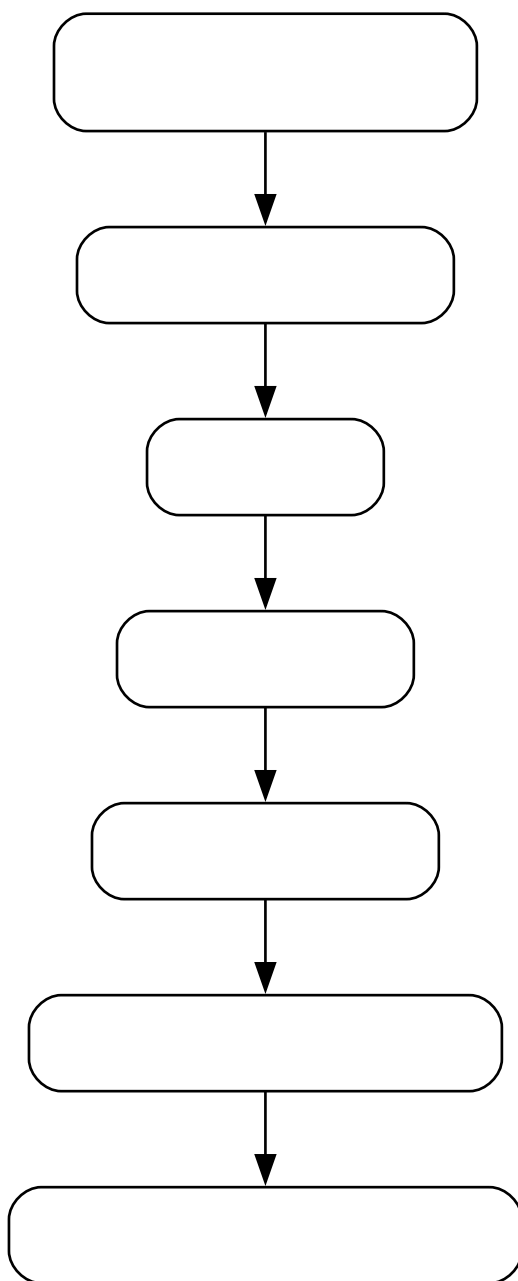
The synthesis of 4-(dimethylamino)cyclohexanone oxime is achieved through a classical condensation reaction between 4-(dimethylamino)cyclohexanone and hydroxylamine. The

following protocol is based on established methods for the oximation of cyclic ketones.

Reaction Principle

The core of this synthesis is the nucleophilic attack of the nitrogen atom of hydroxylamine on the electrophilic carbonyl carbon of 4-(dimethylamino)cyclohexanone. The reaction is typically carried out in the presence of a mild base to neutralize the hydrochloride salt of hydroxylamine, thus liberating the free nucleophile. The equilibrium of the reaction is driven towards the product, the oxime, which is generally more stable.

Experimental Workflow Diagram



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Caption: Proposed workflow for the synthesis of 4-(dimethylamino)cyclohexanone oxime.

Detailed Step-by-Step Protocol

Materials:

- 4-(dimethylamino)cyclohexanone

- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Sodium acetate (CH_3COONa) or another suitable base
- Ethanol
- Deionized water
- Ethyl acetate
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Preparation of the Reaction Mixture: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-(dimethylamino)cyclohexanone in a mixture of ethanol and water.
- Addition of Reagents: To the stirred solution, add hydroxylamine hydrochloride followed by an equimolar amount of a mild base such as sodium acetate. The base is crucial as it deprotonates the hydroxylamine hydrochloride in situ to generate the more nucleophilic free hydroxylamine.
- Reaction: Heat the mixture to reflux. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting ketone is consumed.
- Work-up: Once the reaction is complete, allow the mixture to cool to room temperature. Remove the ethanol via rotary evaporation.
- Extraction: Transfer the remaining aqueous solution to a separatory funnel and extract the product multiple times with ethyl acetate. The multiple extractions ensure a high recovery of the product.
- Purification: Combine the organic extracts and wash them sequentially with water and then brine to remove any remaining inorganic impurities. Dry the organic layer over anhydrous sodium sulfate.

- Isolation: Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude 4-(dimethylamino)cyclohexanone oxime. Further purification can be achieved by recrystallization or column chromatography if necessary.

Spectroscopic and Analytical Characterization

While specific spectral data for 4-(dimethylamino)cyclohexanone oxime is not readily available, its characteristic spectroscopic features can be predicted based on its structure and by comparison with analogous compounds.

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show a singlet for the N-methyl protons. The protons on the cyclohexyl ring would appear as multiplets, with those adjacent to the C=N-OH group likely shifted downfield. A broad singlet, characteristic of the oxime hydroxyl proton, is also anticipated, with its chemical shift being solvent-dependent.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum should display a signal for the C=N carbon at a downfield chemical shift. Distinct signals for the N-methyl carbons and the individual carbons of the cyclohexyl ring are also expected.
- Infrared (IR) Spectroscopy: The IR spectrum is predicted to show a broad absorption band in the 3100-3600 cm⁻¹ region, corresponding to the O-H stretch of the oxime. A characteristic C=N stretching vibration should be observable in the 1620-1680 cm⁻¹ range.^[3]

Analytical Methods:

The purity of synthesized 4-(dimethylamino)cyclohexanone oxime can be assessed using techniques such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Potential Applications in Research and Drug Development

Oximes are a versatile class of compounds with significant applications in medicinal chemistry and as synthetic intermediates.

- Pharmacological Scaffolds: The oxime functional group is present in several FDA-approved drugs, highlighting its importance as a pharmacophore.^[4] Oxime-containing compounds

have been investigated for a range of biological activities, including as antidotes for nerve agents and in antimicrobial agents.[4]

- **Synthetic Intermediates:** 4-(dimethylamino)cyclohexanone oxime can serve as a precursor for the synthesis of more complex molecules. For instance, oximes can undergo the Beckmann rearrangement to form lactams, which are valuable monomers for the production of polyamides.

Safety and Handling

Comprehensive safety data for 4-(dimethylamino)cyclohexanone oxime is not available. Therefore, a cautious approach should be adopted, guided by the known hazards of its parent ketone and general safety protocols for handling oximes. The parent ketone, 4-(dimethylamino)cyclohexanone, is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Purpose
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To prevent eye contact with dust or splashes.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To avoid skin contact.[5]
Respiratory Protection	NIOSH-approved respirator with appropriate cartridges.	To prevent inhalation of dust or vapors, especially in poorly ventilated areas.[5]
Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.[5]

Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid the generation of dust.[5]

- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[5\]](#)
- Store in a tightly sealed container in a cool, dry place.

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